

Standard operating procedure for Laureatin handling

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Compound of Interest		
Compound Name:	Laureatin	
Cat. No.:	B15556974	Get Quote

Application Notes and Protocols: Laureatin

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Product Information

Laureatin is a brominated C15 acetogenin, a class of secondary metabolites found in marine organisms. It is a natural product that has been isolated from the sea hare, Aplysia dactylomela, and the marine red alga Laurencia nipponica[1]. The genus Laurencia is well-known for producing a diverse array of halogenated compounds with unique structural features and biological activities[2][3][4]. While the biological activities of many Laurencia-derived compounds have been explored, data on **Laureatin** is limited. Its primary reported biological activity is potent insecticidal action against mosquitoes[1]. Further research is required to fully elucidate its pharmacological profile and mechanism of action.

Chemical Properties

A summary of the physicochemical properties of **Laureatin** is provided in the table below.



Property	Value	Source
Molecular Formula	C15H20Br2O2	[5][6]
Molecular Weight	392.13 g/mol	[5]
CAS Number	18762-30-6	[1][5][6]
Appearance	Solid (at room temperature)	[6]
Boiling Point	424.8°C at 760 mmHg	[6]
Density	1.469 g/cm ³	[6]
Flash Point	175.9°C	[6]
LogP	3.817	[6]

Storage and Handling Storage

Proper storage is crucial to maintain the stability and activity of **Laureatin**.

- Solid Form: Store the powdered form of Laureatin at -20°C for long-term storage (up to 3 years)[6]. For short-term storage, 4°C is acceptable for up to 2 years[6].
- In Solvent: Prepare stock solutions in a suitable solvent (e.g., DMSO) and store in aliquots at -80°C for up to 6 months[6]. For shorter periods, storage at -20°C for up to 1 month is also an option[6]. Avoid repeated freeze-thaw cycles.

Handling

As a potent, biologically active compound with limited toxicological data, appropriate safety precautions should be taken when handling **Laureatin**.

- Personal Protective Equipment (PPE): Wear standard PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or aerosols.



- Weighing: If handling the solid form, weigh it out in a contained environment to prevent dispersal of the powder.
- Solubility: Laureatin may be soluble in dimethyl sulfoxide (DMSO)[6]. For other potential
 solvents, it is recommended to test the solubility with a small amount of the compound first.
- Disposal: Dispose of waste materials containing Laureatin in accordance with local, state, and federal regulations for chemical waste.

Experimental Protocols

The following is a general protocol for evaluating the insecticidal activity of **Laureatin** against mosquito larvae, based on established methods for testing novel insecticidal compounds[7][8] [9].

Protocol: Mosquito Larvicidal Bioassay

Objective: To determine the lethal concentration (e.g., LC₅₀) of **Laureatin** against mosquito larvae.

Materials:

- Laureatin
- Dimethyl sulfoxide (DMSO, analytical grade)
- Distilled or deionized water
- Third or fourth instar mosquito larvae (e.g., Aedes aegypti or Culex quinquefasciatus)
- 24-well plates or glass beakers (100 mL)
- Micropipettes and sterile tips
- Larval rearing trays and food

Procedure:

Preparation of Stock Solution:



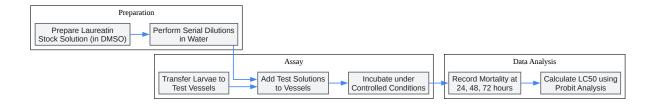
- Accurately weigh a small amount of Laureatin.
- Dissolve the compound in 100% DMSO to prepare a high-concentration stock solution (e.g., 10 mg/mL). Ensure complete dissolution.
- Preparation of Test Solutions:
 - Perform serial dilutions of the Laureatin stock solution in distilled water to achieve a range
 of desired test concentrations. The final concentration of DMSO in the test solutions
 should not exceed a level that is non-toxic to the larvae (typically ≤ 0.5%).
- Larval Bioassay:
 - In each well of a 24-well plate or in each beaker, add a defined volume of distilled water (e.g., 1 mL for a 24-well plate or 50 mL for a beaker).
 - o Carefully transfer a known number of mosquito larvae (e.g., 5-20) into each well or beaker.
 - Add the appropriate volume of the Laureatin test solution to achieve the final desired concentration.
 - Prepare a negative control group with distilled water and the same final concentration of DMSO used in the test groups.
 - Prepare a positive control group with a known larvicidal agent, if desired.
 - Each concentration and control should be tested in triplicate.
- · Incubation and Observation:
 - Maintain the larvae under controlled laboratory conditions (e.g., 25-28°C, 12:12 hour light:dark cycle).
 - Observe and record larval mortality at 24, 48, and 72 hours post-exposure. Larvae are considered dead if they are immobile and do not respond to gentle prodding.
- Data Analysis:



- Calculate the percentage of mortality for each concentration at each time point, correcting for any mortality in the negative control group using Abbott's formula if necessary.
- Determine the LC₅₀ (lethal concentration required to kill 50% of the larvae) and other relevant toxicity parameters (e.g., LC₉₀) using probit analysis or other appropriate statistical software.

Visualizations

Experimental Workflow: Mosquito Larvicidal Bioassay

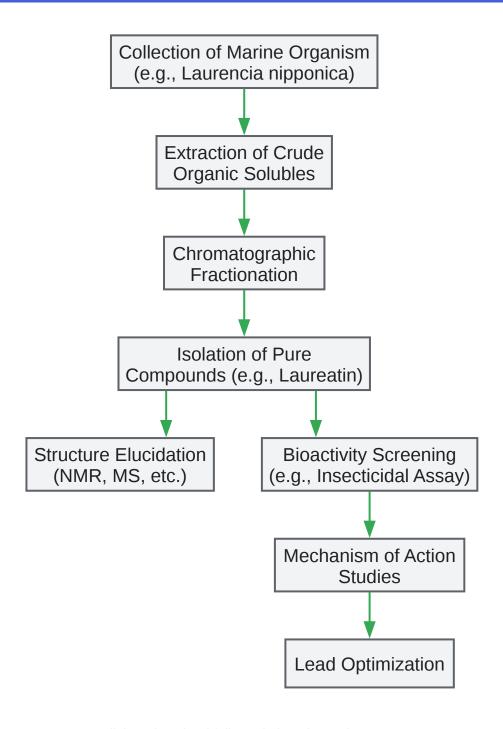


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Caption: Workflow for assessing the insecticidal activity of Laureatin.

General Workflow for Marine Natural Product Discovery





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Caption: General workflow from marine organism to drug lead.

Mechanism of Action

Currently, there is no publicly available information on the specific mechanism of action of **Laureatin**. Further research, such as target-based screening, transcriptomics, or proteomics,



would be required to elucidate the molecular pathways through which **Laureatin** exerts its insecticidal effects.

Disclaimer

The information provided in these application notes is intended for research purposes only. The protocols are suggested guidelines and may require optimization for specific experimental conditions and applications. It is the responsibility of the user to ensure that all procedures are performed safely and in accordance with all applicable regulations.

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